

Essential Safety and Handling of Robenacoxib-d5 in a Laboratory Setting

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Compound of Interest

Compound Name: Robenacoxib-d5

Cat. No.: B15609767

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Robenacoxib-d5**. The following procedures and data, derived from safety information for Robenacoxib, should be applied when working with its deuterated form, **Robenacoxib-d5**, due to their similar chemical properties.

Hazard Identification and Classification

Robenacoxib-d5 is classified with several hazards that necessitate careful handling to ensure personnel safety.^[1] The primary routes of exposure are inhalation, ingestion, and contact with skin and eyes.^[2]

Hazard Classification	GHS Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1]
Skin Irritation	H315	Causes skin irritation.[1]
Eye Irritation	H319	Causes serious eye irritation. [1]
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child.[1]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.[1]
Hazardous to the Aquatic Environment (Chronic)	H412	Harmful to aquatic life with long lasting effects.[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure risks.

PPE Type	Specification	Purpose
Hand Protection	Chemical impermeable gloves	To prevent skin contact.[2]
Eye/Face Protection	Safety glasses with side-shields or goggles	To protect eyes from dust and splashes.[2]
Skin and Body Protection	Laboratory coat, long-sleeved clothing	To protect skin from exposure. [2]
Respiratory Protection	Use in a well-ventilated area. If dust is generated, use a NIOSH-approved respirator.	To prevent inhalation of dust particles.[2]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Procedure	Guideline
Handling	- Handle in a well-ventilated place.[2]- Avoid formation of dust and aerosols.[2]- Avoid contact with skin and eyes.[2]- Do not eat, drink, or smoke when using this product.[2]- Wash hands thoroughly after handling.[3]
Storage	- Store in a tightly closed container in a dry and well-ventilated place.- Store locked up.[2]

Emergency and First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Measure
If Swallowed	Get medical help.[2] Rinse mouth.[2]
In Case of Skin Contact	Take off contaminated clothing immediately.[2] Wash off with soap and plenty of water.[2] Consult a doctor.[2]
In Case of Eye Contact	Rinse with pure water for at least 15 minutes.[2] Consult a doctor.[2]
If Inhaled	Move the victim into fresh air.[2] If breathing is difficult, give oxygen.[2] If not breathing, give artificial respiration and consult a doctor immediately.[2]

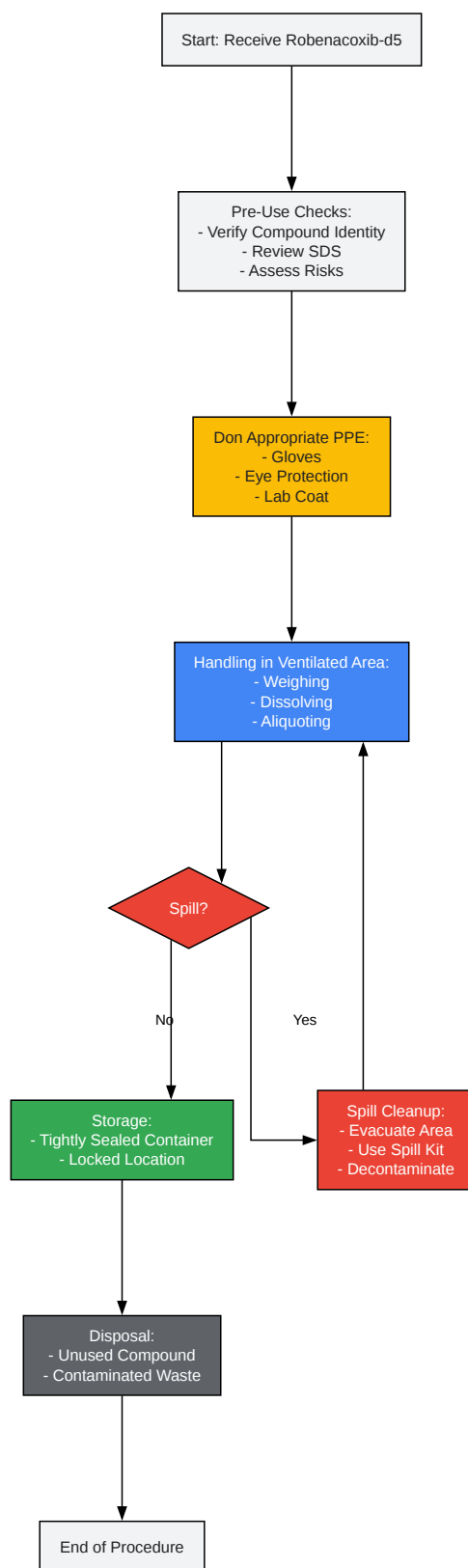
Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

Waste Type	Disposal Guideline
Unused Product	Dispose of contents/container to an appropriate treatment and disposal facility.[2]
Contaminated PPE	Dispose of as hazardous waste in accordance with local regulations.

Procedural Workflow for Handling Robenacoxib-d5

The following diagram outlines the key steps and decision points for the safe handling of **Robenacoxib-d5** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Robenacoxib-d5**.

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